

Application Notes: Analysis of Phenthoate Residues in Citrus Fruits by GC-MS

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Introduction

Phenthoate is a broad-spectrum organophosphorus insecticide used to control various pests on citrus and other crops.[1] Due to potential health concerns, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for **phenthoate** in food commodities, including citrus fruits.[2][3] Gas chromatography coupled with mass spectrometry (GC-MS) is a robust and widely used technique for the sensitive and selective determination of pesticide residues like **phenthoate** in complex food matrices.[4][5] This document provides a detailed protocol for the analysis of **phenthoate** residues in citrus fruits using GC-MS, intended for researchers, scientists, and professionals in food safety and drug development.

Experimental Protocols

A precise and reliable analytical method is crucial for the accurate quantification of **phenthoate** residues. The following protocol outlines the key steps from sample preparation to instrumental analysis.

Sample Preparation and Extraction

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted and efficient procedure for extracting pesticide residues from fruits and vegetables.[6]

Materials:



- Homogenizer or blender
- Centrifuge and 50 mL centrifuge tubes
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- Graphitized carbon black (GCB) (optional, for pigmented samples)
- C18 sorbent (optional)

Procedure:

- Weigh 10-15 g of the homogenized citrus fruit sample into a 50 mL centrifuge tube.[6][7]
- Add 10-15 mL of acetonitrile to the tube.
- Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO₄ and 1 g NaCl).
- Shake vigorously for 1 minute to ensure thorough mixing and extraction of the pesticide into the acetonitrile layer.
- Centrifuge the tube at ≥3000 rpm for 5 minutes to separate the organic and aqueous layers.
- Transfer an aliquot of the upper acetonitrile layer to a clean tube containing a mixture of MgSO₄, PSA, and other sorbents like GCB or C18 for dispersive solid-phase extraction (d-SPE) cleanup.[9]
- Vortex the d-SPE tube for 1 minute and then centrifuge for 5 minutes.
- The resulting supernatant is ready for GC-MS analysis. An optional evaporation and reconstitution step in a suitable solvent like acetone/hexane can be performed to concentrate



the extract.[6]

GC-MS Instrumental Analysis

The cleaned-up extract is analyzed using a gas chromatograph coupled to a mass spectrometer. The following are typical instrumental parameters; however, they may need to be optimized for the specific instrument being used.

Table 1: GC-MS Operating Conditions

Parameter	Value
Gas Chromatograph (GC)	
Injection Volume	
Inlet Temperature	250-290 °C[4][8]
Injection Mode	Splitless or Pulsed Splitless[8]
Carrier Gas	Helium
Column	HP-5ms or equivalent (e.g., 30 m x 0.25 mm, 0.25 μm film thickness)[8]
Oven Program	Initial temp 50-80°C, ramped to 300-310°C[8]
Mass Spectrometer (MS)	
Ionization Mode	Electron Ionization (EI) at 70 eV[6]
Source Temperature	230-300 °C[6][8]
Quadrupole Temperature	150 °C[8]
Acquisition Mode	Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for higher selectivity and sensitivity[6][10]
Phenthoate Specific Ions (m/z)	Quantifier: 274, Qualifiers: 121, 246[6][10]



Quantitative Data Summary

Method validation is essential to ensure the reliability of the analytical results. Key validation parameters include the Limit of Detection (LOD), Limit of Quantification (LOQ), and recovery.

Table 2: Method Performance Data for Phenthoate Analysis

Parameter	Typical Value	Reference
Limit of Detection (LOD)	1.56 - 3.0 μg/L	[11][12]
Limit of Quantification (LOQ)	2 - 10 μg/kg	[10][11]
Recovery	70 - 120%	[7][11][13]
Relative Standard Deviation (RSD)	< 20%	[11][13]

Maximum Residue Limits (MRLs) for **phenthoate** in citrus fruits are established by regulatory agencies to protect consumers.

Table 3: Maximum Residue Limits (MRLs) for **Phenthoate** in Citrus Fruits

Commodity	MRL (mg/kg)	Reference
Citrus Fruits (general)	0.3 - 1	[2][3]
Grapefruit	0.5	[2]
Mandarins	1	[3]

Visualizations Experimental Workflow

The following diagram illustrates the complete workflow for the analysis of **phenthoate** residues in citrus fruits.



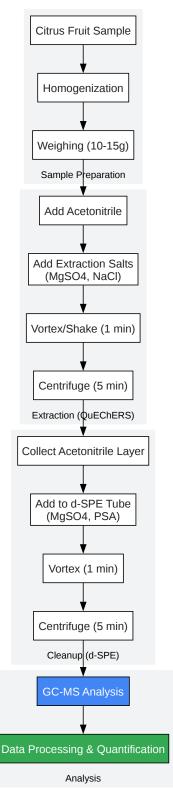


Figure 1: Experimental Workflow for Phenthoate Residue Analysis

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Caption: Figure 1: Experimental Workflow for Phenthoate Residue Analysis



Phenthoate Fragmentation Pathway

The mass spectrum of **phenthoate** in EI mode shows characteristic fragment ions that are used for its identification and quantification.

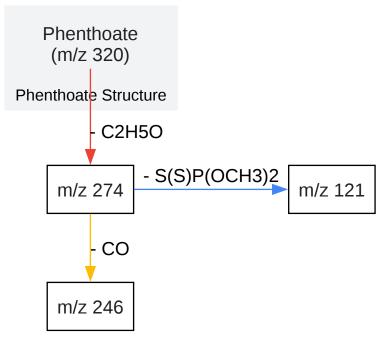


Figure 2: Proposed EI Fragmentation of Phenthoate

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Caption: Figure 2: Proposed EI Fragmentation of **Phenthoate**

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References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
- 2. faolex.fao.org [faolex.fao.org]
- 3. cfs.gov.hk [cfs.gov.hk]







- 4. pepolska.pl [pepolska.pl]
- 5. researchgate.net [researchgate.net]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. researchgate.net [researchgate.net]
- 8. agilent.com [agilent.com]
- 9. researchgate.net [researchgate.net]
- 10. agilent.com [agilent.com]
- 11. Development of a Multi Residue Method for the Quantification of 45 Pesticides Using Gc-Ms/Ms and Study of Peeling Effect on Pesticide Residues in Citrus Fruits: Oriental Journal of Chemistry [orientjchem.org]
- 12. [Rapid determination of 40 pesticide residues in fruits using gas chromatography-mass spectrometry coupled with analyte protectants to compensate for matrix effects] PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
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